

# Essential Safety and Logistical Information for Handling MYF-01-37

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## Compound of Interest

Compound Name: MYF-01-37

Cat. No.: B10822774

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Handling, Storage, and Disposal of the Covalent TEAD Inhibitor **MYF-01-37**.

This document provides crucial safety protocols and logistical information for the handling of **MYF-01-37**, a novel covalent inhibitor of TEA Domain (TEAD) transcription factors. Adherence to these guidelines is essential to ensure a safe laboratory environment and the integrity of your research. **MYF-01-37** is intended for research use only and is not for human or veterinary use.

## Personal Protective Equipment (PPE) and Engineering Controls

When handling **MYF-01-37**, a comprehensive approach to safety involving both personal protective equipment and engineering controls is mandatory.

### Engineering Controls:

- Ventilation: All work with **MYF-01-37** in solid or solution form should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.

### Personal Protective Equipment:

- Eye Protection: Chemical splash goggles are required. For operations with a higher risk of splashing, a face shield should be worn in addition to goggles.

- **Hand Protection:** Chemical-resistant gloves, such as nitrile gloves, are mandatory. Given that **MYF-01-37** is a covalent inhibitor, it is advisable to wear double gloves, especially when handling concentrated solutions. Change gloves immediately if they become contaminated.
- **Body Protection:** A standard laboratory coat must be worn. For procedures with a risk of significant splashing, a chemically resistant apron over the lab coat is recommended.
- **Respiratory Protection:** If working with the powdered form of **MYF-01-37** outside of a fume hood, a NIOSH-approved respirator is required to prevent inhalation of fine particles.

## Operational Plans: Handling and Storage

Proper handling and storage procedures are critical to maintain the stability of **MYF-01-37** and to prevent accidental exposure.

### Handling:

- **Preparation of Solutions:** Solutions should be prepared in a chemical fume hood. For in vitro studies, **MYF-01-37** can be dissolved in dimethyl sulfoxide (DMSO).<sup>[1]</sup> For in vivo formulations, a common vehicle is a mixture of DMSO, PEG300, Tween 80, and saline.<sup>[1]</sup> When preparing solutions, sonication may be used to aid dissolution.<sup>[1]</sup>
- **Avoiding Contamination:** Use dedicated equipment (spatulas, glassware, etc.) when handling the compound. Clean all equipment thoroughly after use.

### Storage:

- **Solid Form:** Store the powdered form of **MYF-01-37** at -20°C for long-term storage.<sup>[2]</sup>
- **Solutions:** Stock solutions in DMSO should be stored at -80°C.<sup>[3]</sup> Avoid repeated freeze-thaw cycles.

## Disposal Plan

All waste materials contaminated with **MYF-01-37** must be treated as hazardous chemical waste.

- **Solid Waste:** Unused solid **MYF-01-37** and any materials used for weighing or transfer (e.g., weigh paper, contaminated gloves) should be collected in a designated, sealed hazardous waste container.
- **Liquid Waste:** Unused solutions containing **MYF-01-37** and any solvents used for cleaning contaminated glassware should be collected in a designated, sealed hazardous waste container for liquid chemical waste.
- **Disposal Compliance:** All waste must be disposed of in accordance with local, state, and federal regulations for hazardous chemical waste. Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on disposal procedures.

## Quantitative Data Summary

| Property                       | Value   | Source         |
|--------------------------------|---|----------------|
| Molecular Formula              | C15H17F3N2O   | [1][2]         |
| Molecular Weight               | 298.3 g/mol   | [1]            |
| CAS Number                     | 2416417-65-5  | [1][2]         |
| Appearance                     | White to off-white solid  | MedChemExpress |
| Purity                         | >98%  | [2]            |
| Solubility in DMSO             | ≥ 55 mg/mL  | [1]            |
| In Vivo Formulation Solubility | 2 mg/mL in 10% DMSO + 40%<br>PEG300 + 5% Tween 80 +<br>45% Saline | [1]            |
| Storage (Solid)                | -20°C for up to 3 years   | [1]            |
| Storage (In Solvent)           | -80°C for up to 1 year  | [1]            |

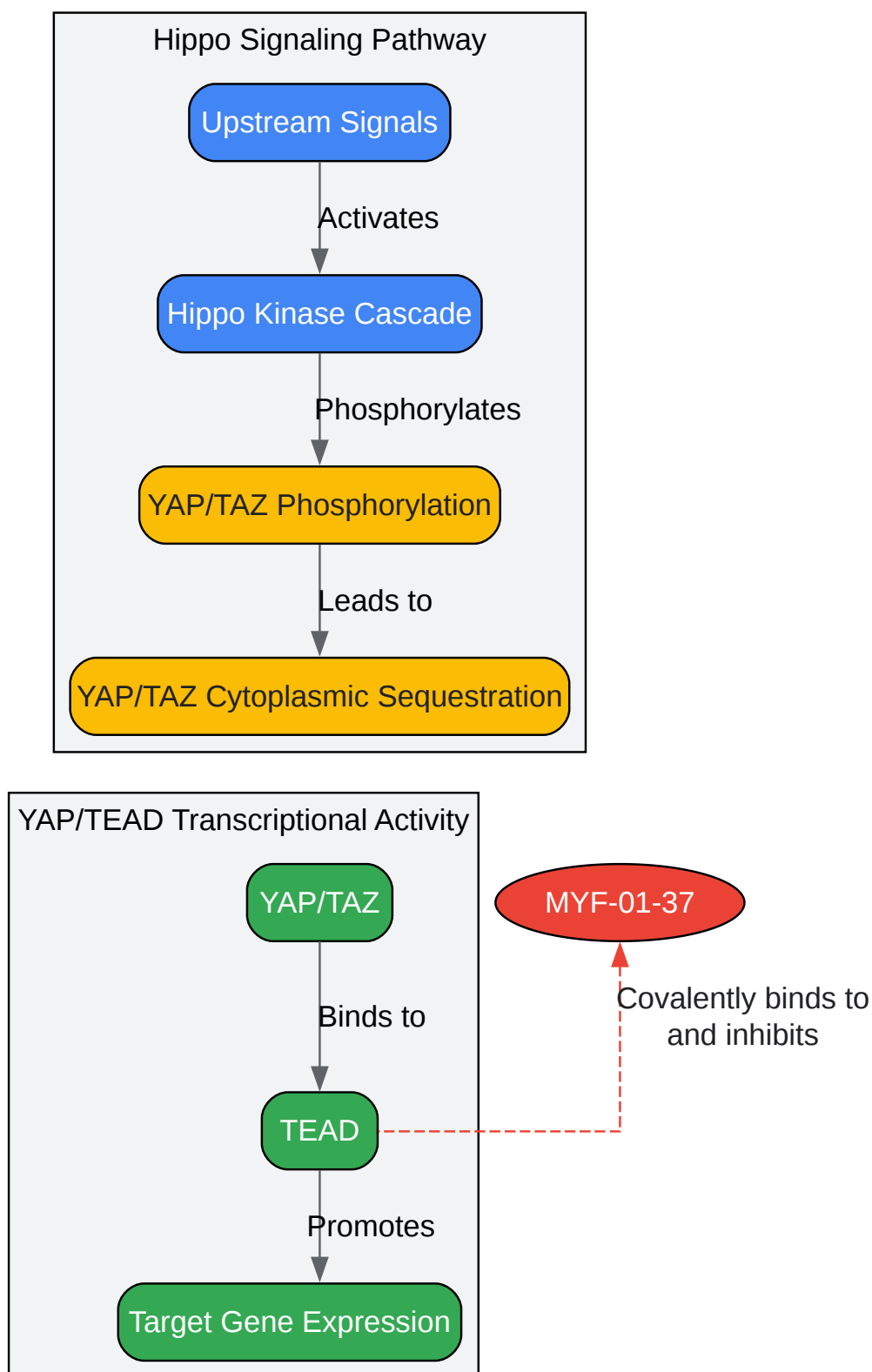
## Experimental Protocols

In Vitro Inhibition of YAP/TEAD Interaction:

This protocol describes the use of **MYF-01-37** to inhibit the interaction between YAP and TEAD in a cellular context.

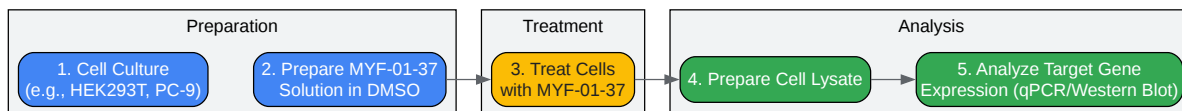
- Cell Culture: Culture HEK293T or PC-9 cells in appropriate media and conditions.
- Compound Preparation: Prepare a stock solution of **MYF-01-37** in DMSO.[\[1\]](#) Further dilute the stock solution in cell culture media to the desired final concentrations (e.g., 10  $\mu$ M).
- Cell Treatment: Treat the cells with the prepared **MYF-01-37** solutions for a specified duration (e.g., 24 hours).[\[4\]](#)[\[5\]](#)
- Analysis: Analyze the inhibition of YAP/TEAD interaction. This can be done by observing the reduction in the expression of canonical YAP target genes, such as CTGF, using methods like quantitative PCR (qPCR) or Western blotting.[\[4\]](#)[\[5\]](#)

## Visualizations



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Caption: Mechanism of action of **MYF-01-37** in the Hippo signaling pathway.



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Caption: In vitro experimental workflow for testing **MYF-01-37**.

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## References

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